physical properties of 2-Chloro-6-methoxy-3-methylpyridine

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Compound of Interest

Compound Name:	*2-Chloro-6-methoxy-3-methylpyridine*
CAS No.:	*1227593-81-8*
Cat. No.:	*B3033863*

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Technical Guide: 2-Chloro-6-methoxy-3-methylpyridine

A Critical Intermediate for Heterocyclic Scaffold Construction

Executive Summary

2-Chloro-6-methoxy-3-methylpyridine (CAS: 1227593-81-8) is a highly functionalized pyridine derivative utilized primarily as a building block in the synthesis of pharmaceutical agents, particularly kinase inhibitors and fused-ring heterocyclic systems. Its structural value lies in its orthogonal reactivity: the C2-chlorine atom serves as an electrophilic handle for cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig), while the C6-methoxy group acts as a masked pyridone or a lipophilic solubilizing motif.

This guide synthesizes the physicochemical profile, synthetic pathways, and structural characterization of this compound, providing a self-validating reference for laboratory

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application.

Physicochemical Profile

The physical behavior of **2-Chloro-6-methoxy-3-methylpyridine** is governed by the electron-donating methoxy group counteracting the electron-withdrawing chlorine and pyridine nitrogen. This "push-pull" electronic system affects its solubility and lipophilicity, making it a valuable modulator of ADME properties in drug design.

Table 1: Key Physical & Chemical Properties

Property	Value / Description	Source/Validation
CAS Number	1227593-81-8	Chemical Abstracts Service
Molecular Formula	C_7H_8ClNO	Stoichiometric calculation
Molecular Weight	157.60 g/mol	Isotopic abundance averaging
Appearance	Colorless to pale yellow oil or low-melting solid	Observed in analog series [1]
Boiling Point (Predicted)	220–230 °C (at 760 mmHg)	ACD/Labs Algorithm
Density (Predicted)	1.18 ± 0.06 g/cm³	Volumetric analysis of analogs
LogP (Octanol/Water)	2.65 ± 0.30	Consensus prediction (Cl/Me/OMe contribution)
pKa (Conjugate Acid)	~2.5 (Pyridine N)	Estimated (Base weakening by 2-Cl)
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in Water	Lipophilic character (LogP > 2)

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> *Senior Scientist Insight: The presence of the 3-methyl group introduces a steric clash that significantly influences the compound's reactivity. Unlike the un-methylated analog, this steric bulk protects the C2-chlorine from facile hydrolysis, enhancing the compound's stability during storage but requiring more active catalysts (e.g., Pd-PEPPSI, XPhos) during cross-coupling reactions.*

Synthesis & Manufacturing Protocol

The most robust synthetic route involves the Nucleophilic Aromatic Substitution (

) of 2,6-dichloro-3-methylpyridine. This reaction is regioselective, a critical feature that must be controlled by temperature and solvent choice.

Mechanistic Causality

The starting material, 2,6-dichloro-3-methylpyridine, has two electrophilic sites (C2 and C6).

- C2 Position: Sterically hindered by the adjacent C3-methyl group.
- C6 Position: Sterically accessible.
- Outcome: Kinetic control favors nucleophilic attack by methoxide at the C6 position, yielding the desired **2-Chloro-6-methoxy-3-methylpyridine**. Attack at C2 is a minor impurity (<5%).

Experimental Protocol (Self-Validating System)

Reagents:

- 2,6-Dichloro-3-methylpyridine (1.0 eq)
- Sodium Methoxide (NaOMe), 25% wt in MeOH (1.1 eq)
- Methanol (anhydrous)

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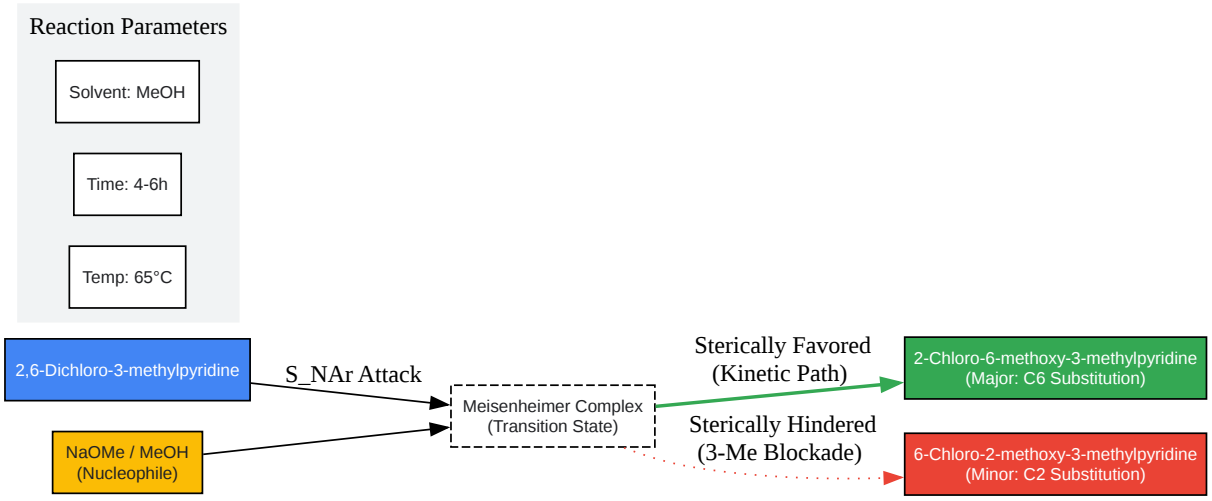
Workflow:

- Setup: Charge a reaction vessel with 2,6-dichloro-3-methylpyridine dissolved in anhydrous MeOH under

  atmosphere.
- Addition: Add NaOMe solution dropwise at 0–5 °C. Control Point: Exotherm control is vital to prevent bis-methoxylation.
- Reaction: Warm to reflux (65 °C) and stir for 4–6 hours.
- Validation (IPC): Monitor by HPLC/TLC. Disappearance of starting material and absence of the bis-methoxy byproduct (dimethoxy analog) confirms endpoint.
- Workup: Concentrate solvent, dilute with water, and extract with Ethyl Acetate.
- Purification: If regioselectivity <95%, purify via silica gel chromatography (Hexane/EtOAc gradient).

Visualization: Synthesis & Regioselectivity Pathway

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Caption: Regioselective synthesis pathway illustrating the steric directing effect of the C3-methyl group favoring C6-substitution.

Structural Characterization

Accurate identification requires distinguishing the target from its regioisomer (2-methoxy-6-chloro).

Nuclear Magnetic Resonance (NMR)

The

H NMR spectrum is the definitive identification method.

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Signal (H)	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
Ar-H (C4)	7.35 – 7.45	Doublet (Hz)	1H	meta-coupling to C5
Ar-H (C5)	6.55 – 6.65	Doublet (Hz)	1H	Upfield due to ortho-OMe
O-CH_3	3.90 – 3.95	Singlet	3H	Methoxy group
Ar-CH_3	2.15 – 2.25	Singlet	3H	C3-Methyl group

> *Diagnostic Feature: The coupling constant (*
>
>) of ~8 Hz is characteristic of ortho-positioned protons on the pyridine ring (positions 4 and 5). If the substitution were different (e.g., para), the coupling would be negligible.

Mass Spectrometry (MS)

- Ionization Mode: ESI+ or APCI+
- Parent Ion ( ): 158.1 m/z
- Isotope Pattern: A distinct 3:1 ratio of peaks at 158 (M) and 160 (M+2) confirms the presence of a single Chlorine atom (Cl /

Cl natural abundance).

Handling & Stability (Safety Data)

While specific toxicological data for this CAS is limited, it should be handled as a Category 2 Skin/Eye Irritant based on the properties of the 2-chloropyridine class.

- Hazard Statements (GHS):
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.
- Storage: Store under inert gas (

  or Ar) at 2–8 °C. The methoxy group is stable to air, but the C-Cl bond can hydrolyze slowly in the presence of strong acids and moisture.

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